

# Benzyloxyacetic Acid: A Fundamental Properties Guide for Researchers

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## Compound of Interest

Compound Name: *Benzyloxyacetic acid*

Cat. No.: *B1267153*

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the core properties and applications of **benzyloxyacetic acid**.

## Core Chemical and Physical Properties

**Benzyloxyacetic acid**, systematically named 2-(phenylmethoxy)acetic acid, is a carboxylic acid that serves as a versatile building block in organic synthesis.<sup>[1][2]</sup> It is functionally related to benzyl alcohol and glycolic acid.<sup>[2][3]</sup> At room temperature, it typically appears as a colorless to light yellow liquid, though it can also be a solid with a low melting point.<sup>[1][4][5]</sup>

Table 1: Physicochemical Properties of **Benzyloxyacetic Acid**

Property	Value	Source(s)
CAS Number	30379-55-6	[1][6][7]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	[1][7][8]
Molecular Weight	166.17 g/mol	[1][6][8]
Appearance	Colorless to light yellow liquid or solid	[1][4][5]
Melting Point	80-81 °C	[4][7]
Boiling Point	137-139 °C at 0.6 mmHg; 146 °C at 1.1 Torr	[4][6][7]
Density	1.162 g/mL at 25 °C	[1][4][6]
pKa	3.52 (Predicted)	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[5][6]
Refractive Index	n <sub>20/D</sub> 1.526	[1][4][6]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **benzyloxyacetic acid**.

Table 2: Spectroscopic Data of **Benzyloxyacetic Acid**

Spectrum Type	Key Features	Source(s)
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ 12.28 (br, 1H), 7.34-7.30 (m, 5H), 4.59 (s, 2H), 4.12 (s, 2H)	[3]
IR	Consistent with the presence of hydroxyl, carbonyl, and ether functional groups.	[9]

## Synthesis and Reactivity

**Benzyloxyacetic acid** is a valuable intermediate in organic synthesis, allowing for the creation of more complex molecules.<sup>[1]</sup> Its carboxylic acid group can undergo reactions such as esterification and acylation.<sup>[1]</sup>

## General Synthesis Method

A common method for synthesizing **benzyloxyacetic acid** involves the reaction of benzyl alcohol with chloroacetic acid in the presence of a strong base.

## Detailed Experimental Protocol

The following protocol describes a laboratory-scale synthesis of **benzyloxyacetic acid**:

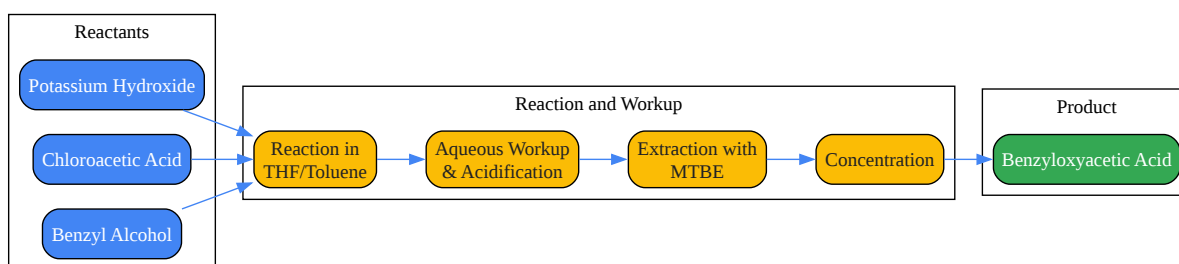
Materials:

- Tetrahydrofuran
- Toluene
- Potassium hydroxide
- Benzyl alcohol
- Chloroacetic acid
- Hydrochloric acid
- Methyl tert-butyl ether
- Purified water

Procedure:

- Add 960 g of tetrahydrofuran and 41 g of toluene to a reaction flask.
- Add 534.0 g of potassium hydroxide in four portions at a temperature of 10-20 °C.
- Following the addition of potassium hydroxide, add 1371.1 g of benzyl alcohol in three portions.

- Dissolve 300.1 g of chloroacetic acid in 480.5 g of tetrahydrofuran to create a solution.
- Add the chloroacetic acid solution dropwise to the reaction system, maintaining the reaction temperature at 70-80 °C.
- Continue the reaction until the chloroacetic acid is completely consumed.
- Cool the reaction system and add 3.12 kg of purified water.
- Remove the tetrahydrofuran via pressurized distillation.
- Extract the aqueous phase four times with toluene.
- Adjust the pH of the aqueous phase to 3 with hydrochloric acid at 10-20 °C.
- Extract the aqueous phase twice with methyl tert-butyl ether.
- Concentrate the organic phase to yield **benzyloxyacetic acid**. The expected yield is approximately 88.3% with a purity of 99.2% as determined by GC.



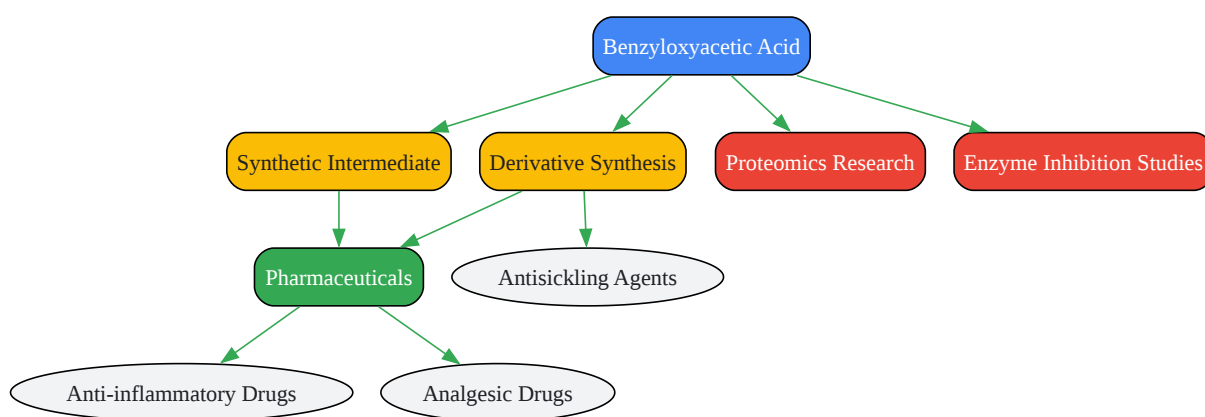
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Caption: Synthesis workflow for **benzyloxyacetic acid**.

## Applications in Drug Development and Research

**Benzyloxyacetic acid** is a key building block in pharmaceutical research and development.<sup>[1]</sup> It serves as an intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory and analgesic drugs.<sup>[1]</sup> Derivatives of **benzyloxyacetic acid** have been investigated as potential antisickling agents.<sup>[3][6]</sup>

The compound is also utilized in biochemical research, particularly in studies involving enzyme inhibition, which aids in understanding metabolic pathways.<sup>[1]</sup> Furthermore, it is employed in proteomics research.<sup>[10][11]</sup>



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Caption: Logical relationships of **benzyloxyacetic acid**'s applications.

## Safety and Handling

**Benzyloxyacetic acid** is classified as an irritant.[4] It is known to cause skin irritation and serious eye irritation, and may cause respiratory irritation.[2][5][6]

Table 3: Hazard and Precautionary Information

Hazard Statements	Precautionary Statements
H315: Causes skin irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray
H319: Causes serious eye irritation	P264: Wash skin thoroughly after handling
H335: May cause respiratory irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection
P302 + P352: IF ON SKIN: Wash with plenty of water	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Source:[2][5][6][12]

Appropriate personal protective equipment, such as gloves and eye protection, should be worn when handling this chemical.[5][6] Work should be conducted in a well-ventilated area.[5]

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